

Application Notes and Protocols for Preparing SHP389 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHP389

Cat. No.: B8143749

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of **SHP389**, a potent and selective allosteric SHP2 inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

Compound Information

SHP389 is an allosteric inhibitor of Shp2 (PTPN11), a non-receptor protein tyrosine phosphatase that plays a critical role in cell growth, differentiation, and survival through the RAS-MAPK signaling pathway. Due to its role in various cancers, SHP2 is a significant target in drug discovery.

Table 1: Chemical Properties of **SHP389**

Property	Value	Reference
CAS Number	2235394-90-6	[1][2][3][4][5]
Molecular Weight	484.98 g/mol	[1][4]
Chemical Formula	C ₂₃ H ₂₉ ClN ₈ O ₂	[1][2][4]
Appearance	White to off-white solid	[4][5]
Purity	≥98%	[1]

Solubility and Storage

Proper dissolution and storage are paramount to maintaining the integrity of the **SHP389** stock solution.

Table 2: Solubility and Recommended Storage Conditions

Parameter	Recommendation	Reference
Solvent	Dimethyl Sulfoxide (DMSO), newly opened	[1][4][5]
Solubility in DMSO	100 mg/mL (206.19 mM)	[1][4][5]
Solid Compound Storage	-20°C, protected from light, for up to 3 years	[4][5]
Stock Solution Storage	Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[4][5]

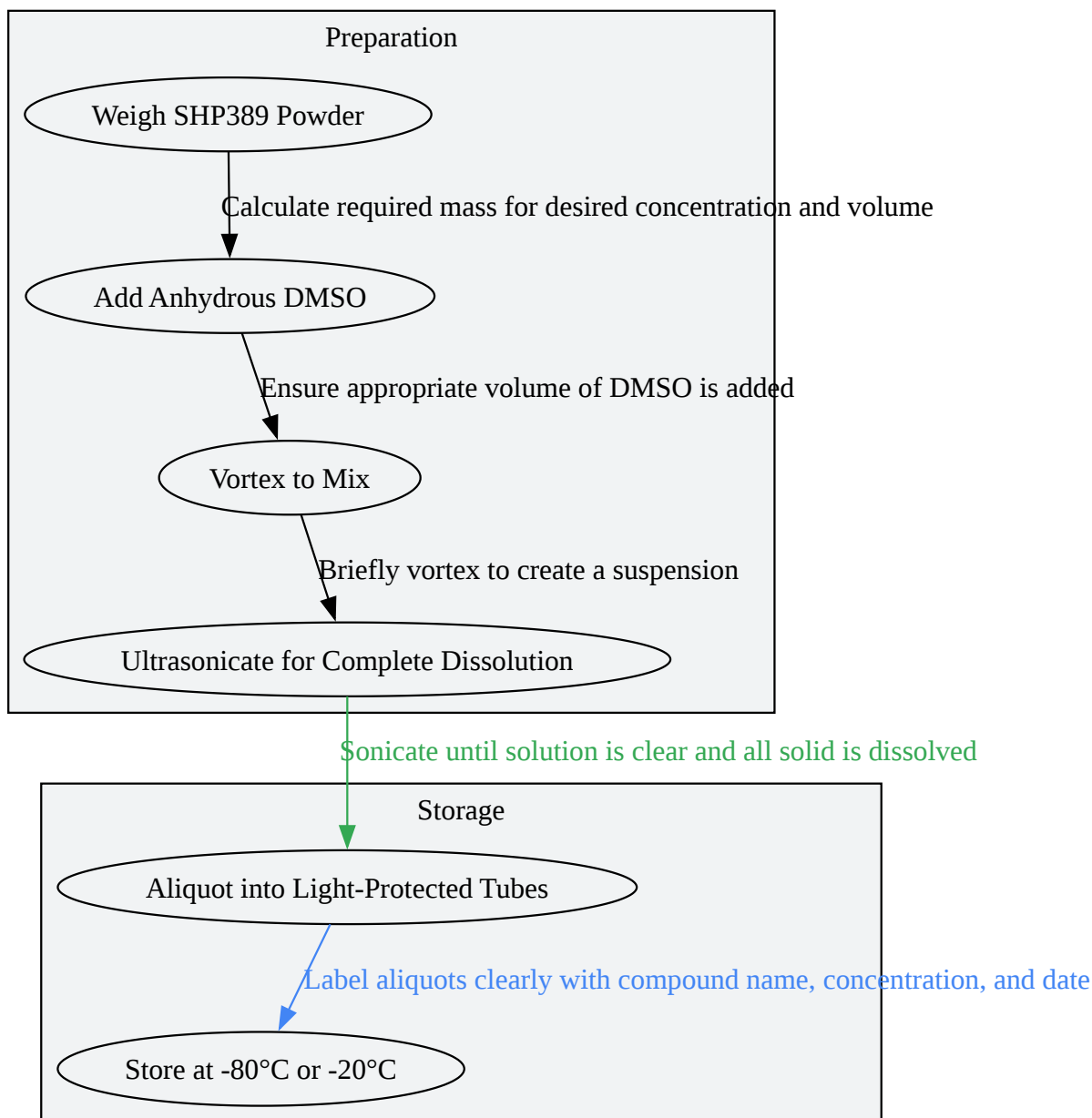
Note on DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly impact the solubility of many compounds, including **SHP389**. Therefore, it is highly recommended to use a fresh, unopened bottle of anhydrous or molecular biology grade DMSO for preparing the stock solution.[1][4][5]

Experimental Protocol: Preparation of a 10 mM SHP389 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **SHP389**.

Materials:

- **SHP389** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath



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Caption: **SHP389** allosterically inhibits SHP2, thereby downregulating the RAS-MAPK signaling cascade.

By following these detailed application notes and protocols, researchers can ensure the accurate and effective use of **SHP389** in their studies, leading to reliable and reproducible results.

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References

- 1. xcessbio.com [xcessbio.com]
- 2. medkoo.com [medkoo.com]
- 3. SHP389|2235394-90-6|COA [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
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